

# In-Depth Technical Guide: Physicochemical Properties of 2-Amino-4-Thiazolidinone

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-aminothiazol-4-ol

Cat. No.: B1296162

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available data on the solubility and melting point of 2-amino-4-thiazolidinone, a key heterocyclic scaffold in medicinal chemistry. Due to its structural significance in the development of various therapeutic agents, a thorough understanding of its physicochemical properties is paramount for researchers in drug discovery and development.

## Core Physicochemical Data

The following table summarizes the key quantitative data for the melting point of 2-amino-4-thiazolidinone. It is important to note that while a melting point has been reported, specific quantitative solubility data in common laboratory solvents is not readily available in published literature. Therefore, this guide provides detailed experimental protocols for the determination of these values.

Property	Value	Source
Melting Point	241 °C (with decomposition)	NIST Chemistry WebBook
Solubility		
Water	Data not available	-
Ethanol	Data not available	-
Dimethyl Sulfoxide (DMSO)	Data not available	-

## Experimental Protocols

To address the gap in available solubility data and to provide a standardized method for the determination of the melting point, the following detailed experimental protocols are provided.

### Determination of Melting Point

This protocol is based on the capillary method as described in the United States Pharmacopeia (USP) and European Pharmacopoeia (Ph. Eur.).

Principle: The melting point is determined as the temperature at which the substance transitions from a solid to a liquid state. For crystalline solids, this is typically a sharp transition, and the temperature range from the initial to the final stage of melting is recorded.

Apparatus:

- Melting point apparatus with a temperature-controlled heating block and a means for observing the sample.
- Capillary tubes (closed at one end, approximately 100 mm long, 0.8-1.2 mm internal diameter, 0.2-0.3 mm wall thickness).
- Calibrated thermometer or temperature probe.

Procedure:

- Sample Preparation:

- Ensure the 2-amino-4-thiazolidinone sample is dry and finely powdered. If necessary, dry the sample in a desiccator over a suitable drying agent.
- Introduce the powdered sample into a capillary tube to a height of 2.5-3.5 mm.
- Compact the sample by tapping the tube gently on a hard surface.
- Measurement:
  - Place the capillary tube containing the sample into the heating block of the melting point apparatus.
  - Set the starting temperature to approximately 10-15 °C below the expected melting point (around 225 °C).
  - Set the heating rate to 1-2 °C per minute.
  - Observe the sample closely through the viewing lens.
  - Record the temperature at which the first signs of melting (collapse of the column or appearance of liquid) are observed.
  - Continue heating and record the temperature at which the sample is completely molten (the clear point).
  - The melting range is the interval between these two temperatures. Given that 2-amino-4-thiazolidinone decomposes, the temperature at which decomposition begins should also be noted.

Data Reporting: Report the melting range, including the onset and clear point temperatures, as well as the observed decomposition temperature. For example: "Melting range: 239-241 °C, with decomposition."

## Determination of Aqueous and Solvent Solubility (Shake-Flask Method)

This protocol outlines the shake-flask method, a widely accepted technique for determining the thermodynamic solubility of a compound. The concentration of the dissolved compound can be

quantified using UV-Vis spectrophotometry.

**Principle:** An excess amount of the solid compound is agitated in a solvent for a prolonged period to ensure that equilibrium is reached between the dissolved and undissolved solute. The concentration of the solute in the resulting saturated solution is then determined.

**Apparatus:**

- Orbital shaker or wrist-action shaker in a temperature-controlled environment (e.g., incubator or water bath).
- Glass vials with screw caps.
- Analytical balance.
- Syringe filters (e.g., 0.22  $\mu\text{m}$  PTFE or PVDF).
- UV-Vis spectrophotometer.
- Quartz or UV-transparent cuvettes.
- Volumetric flasks and pipettes.

**Procedure:**

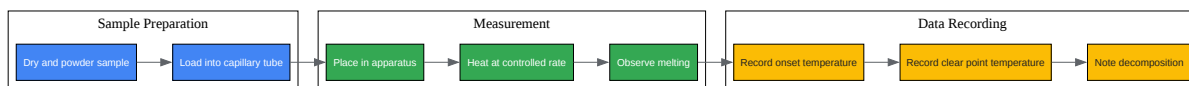
- Preparation of Standard Solutions and Calibration Curve:
  - Prepare a stock solution of 2-amino-4-thiazolidinone of a known concentration in the chosen solvent (e.g., water, ethanol, DMSO).
  - From the stock solution, prepare a series of standard solutions of decreasing concentrations.
  - Measure the absorbance of each standard solution at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for 2-amino-4-thiazolidinone. The  $\lambda_{\text{max}}$  should be determined by scanning a solution of the compound across a range of UV wavelengths.
  - Plot a calibration curve of absorbance versus concentration.

- Solubility Measurement:
  - Add an excess amount of 2-amino-4-thiazolidinone to a vial containing a known volume of the desired solvent (e.g., 5 mL). Ensure there is undissolved solid present.
  - Seal the vials and place them on the shaker in a temperature-controlled environment (e.g., 25 °C or 37 °C).
  - Agitate the samples for a sufficient time to reach equilibrium (typically 24-48 hours).
  - After the equilibration period, allow the vials to stand undisturbed for a short period to allow the excess solid to settle.
  - Carefully withdraw a sample of the supernatant using a syringe and filter it through a syringe filter to remove any undissolved particles.
  - Dilute the filtered saturated solution with the same solvent to a concentration that falls within the range of the calibration curve.
  - Measure the absorbance of the diluted solution at the  $\lambda_{\text{max}}$ .
- Calculation:
  - Using the equation from the calibration curve, calculate the concentration of the diluted solution.
  - Multiply this concentration by the dilution factor to determine the solubility of 2-amino-4-thiazolidinone in the solvent.

Data Reporting: Report the solubility in units of g/L or mol/L at the specified temperature.

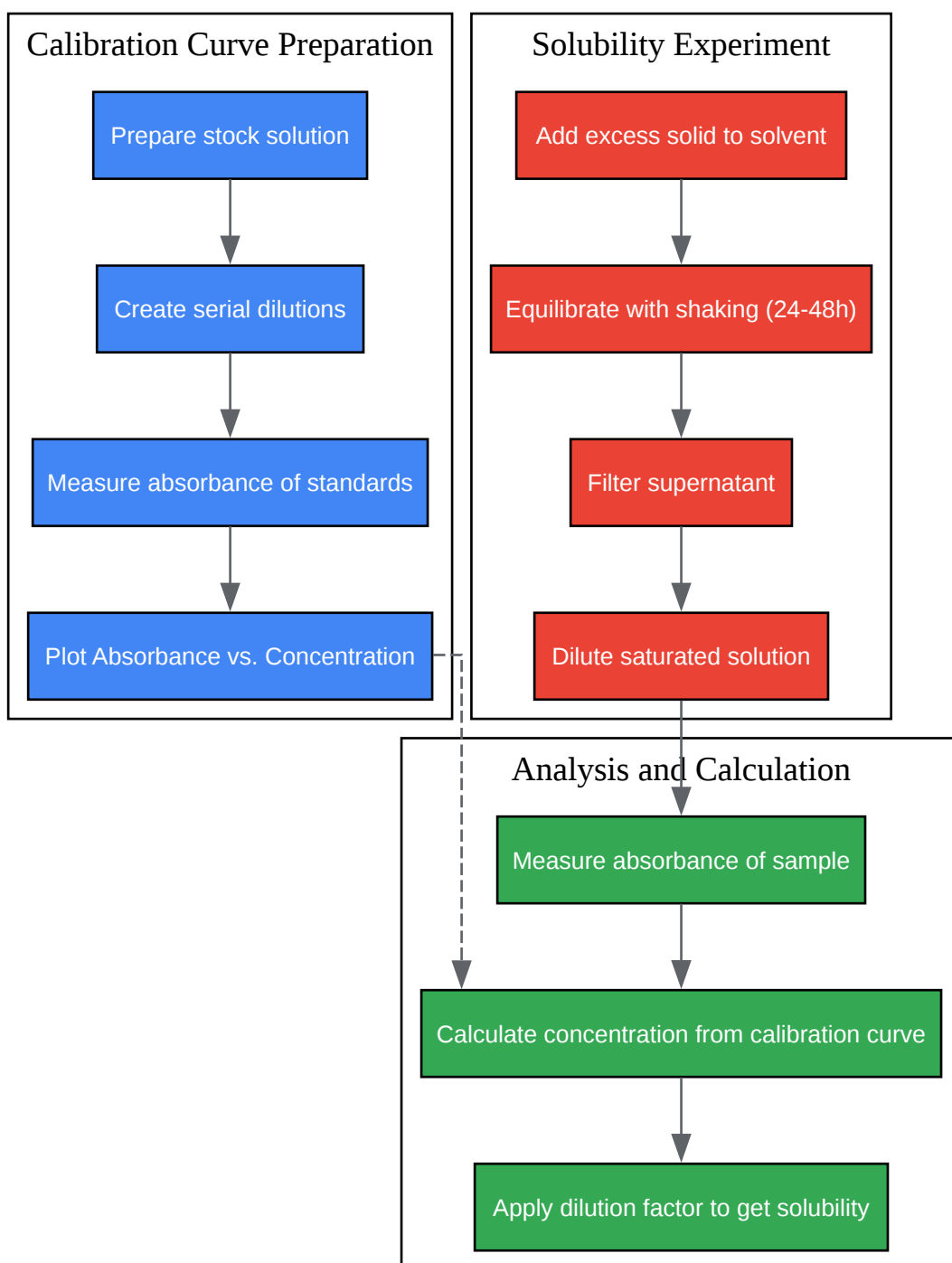
## Visualizations

The following diagrams illustrate the experimental workflows for determining the melting point and solubility of 2-amino-4-thiazolidinone.



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### Workflow for Melting Point Determination



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#### Workflow for Solubility Determination via Shake-Flask Method

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)